

Essential Safety and Operational Guide for Handling Combi-2

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Compound of Interest

Compound Name: Combi-2

Cat. No.: B1577444

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This guide provides comprehensive safety, logistical, and disposal information for handling **Combi-2**, a multi-micronutrient fertilizer. The recommendations provided are based on available safety data for products with similar compositions, such as Fetrilon® Combi 2. It is imperative to always consult the specific Safety Data Sheet (SDS) provided by the manufacturer of the **Combi-2** product you are using for the most accurate and detailed safety information.

Product Composition

Combi-2 is a powdered mixture of essential micronutrients, primarily in chelated form, to ensure rapid plant absorption.^{[1][2][3][4]} The exact composition can vary between manufacturers, but a typical formulation is summarized below.

Component	Chemical Form	Concentration (% w/w)
Iron (Fe)	EDTA Chelate	2.0 - 4.0
Zinc (Zn)	EDTA Chelate	4.0
Manganese (Mn)	EDTA Chelate	0.5 - 3.0
Copper (Cu)	EDTA Chelate	0.3 - 0.6
Boron (B)	Boric Acid	0.5 - 1.5
Molybdenum (Mo)	Ammonium Molybdate	0.05

Note: The concentration of individual components may vary by product. Always refer to the product label for specific concentrations.

Personal Protective Equipment (PPE)

When handling **Combi-2**, appropriate personal protective equipment is essential to minimize exposure and ensure personal safety. The following PPE is recommended for various tasks involving this product.[\[5\]](#)[\[6\]](#)

Task	Required PPE
Weighing and Aliquoting Powder	Nitrile gloves, safety glasses with side shields, lab coat, and a dust mask or respirator to prevent inhalation of fine particles.
Preparing Solutions	Nitrile gloves, safety glasses with side shields, and a lab coat.
Application (Foliar Spray or Drip/Soil)	Nitrile gloves, safety glasses or face shield, lab coat or coveralls. In case of inadequate ventilation during spray application, respiratory protection is advised. [5]
Waste Disposal	Nitrile gloves, lab coat, and safety glasses.

Operational Plan: Handling, Storage, and Disposal

Adherence to proper handling, storage, and disposal procedures is critical for maintaining the product's efficacy and ensuring a safe laboratory environment.

Handling and Storage

- Storage: Store **Combi-2** in a cool, dry, and well-ventilated area, away from heat, ignition sources, and direct sunlight.^[5] Keep the container tightly closed and store only in the original packaging.
- Preparation of Solutions:
 - Pre-equilibration: Before opening, allow the container of **Combi-2** to reach room temperature to prevent condensation.
 - Reconstitution: Slowly add the required amount of **Combi-2** powder to water, stirring continuously to ensure it fully dissolves. Avoid generating dust.
- Hygiene: Do not eat, drink, or smoke when handling the product. Wash hands thoroughly before breaks and after handling. Contaminated clothing should be removed and washed before reuse.^[5]

Disposal Plan

Proper disposal of **Combi-2** and any contaminated materials is crucial to prevent environmental contamination.

- Solid Waste:
 - Unused Product: Dispose of as chemical waste in accordance with local, regional, and national regulations. Do not dispose of down the drain.^[5]
 - Contaminated Labware: Collect items such as pipette tips, tubes, and gloves in a designated, sealed, and clearly labeled waste container for disposal through your institution's environmental health and safety office.
- Liquid Waste:

- **Unused Solutions:** Collect unused solutions in a designated hazardous waste container. The container should be sealed and clearly labeled.
- **Empty Containers:** Triple rinse empty containers with water. The rinsate should be used as part of the product application or collected as hazardous waste. Once cleaned, the container can be disposed of according to institutional guidelines.

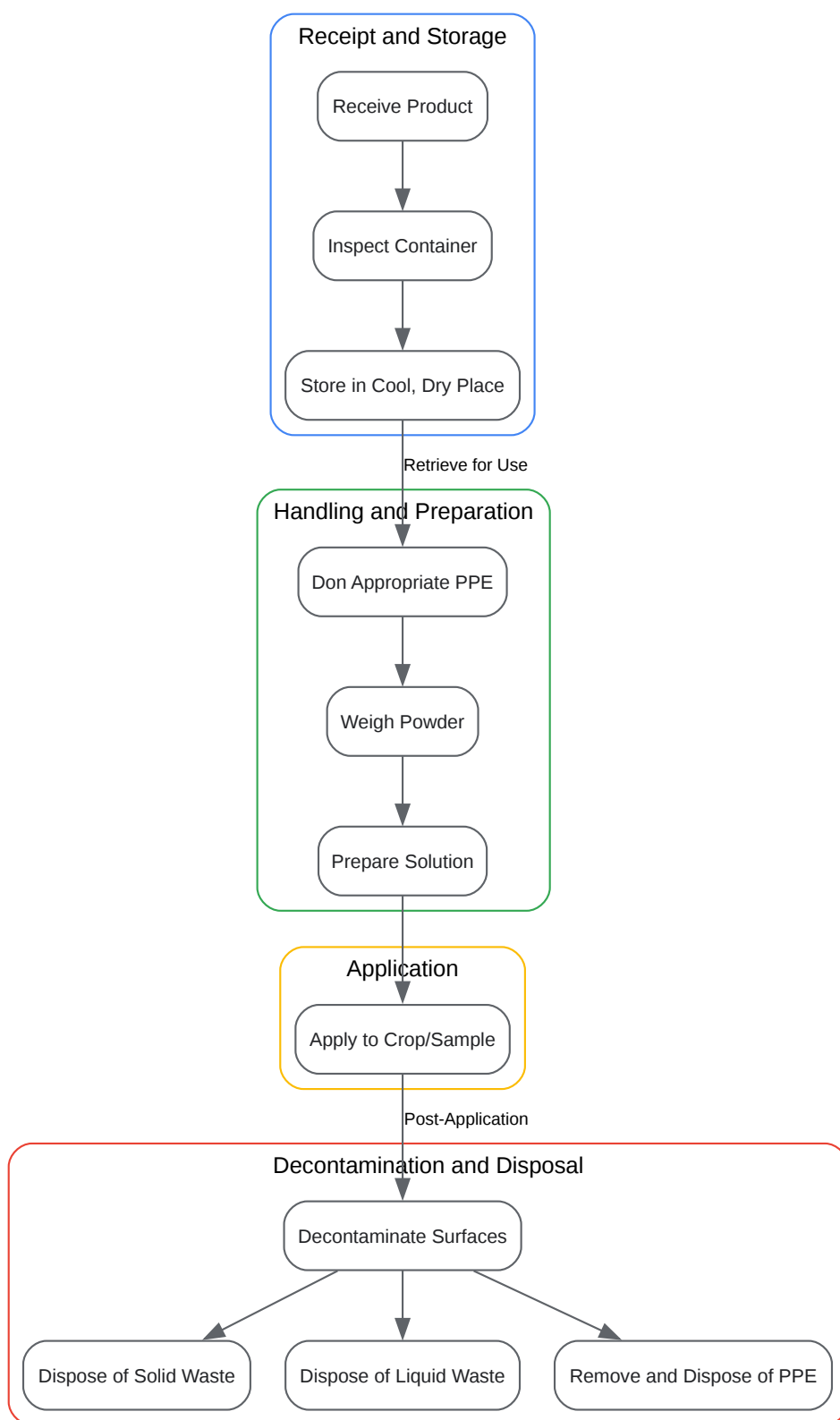
First Aid Measures

In case of exposure, follow these first aid guidelines and seek medical attention if symptoms persist.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If symptoms such as coughing or difficulty breathing occur, seek medical attention. [5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, consult a doctor. [5]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Drink plenty of water. Seek medical attention. [5]

Workflow for Handling Combi-2

The following diagram illustrates the recommended workflow for the safe handling of **Combi-2**, from receipt to disposal.



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Caption: Workflow for the safe handling of **Combi-2**.

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